

Boeravinone B: A Comparative Analysis of In Vitro and In Vivo Efficacy

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Compound of Interest

Compound Name: Boeravinone B

Cat. No.: B173848

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Boeravinone B, a rotenoid isolated from the medicinal plant *Boerhaavia diffusa*, has demonstrated a range of promising pharmacological activities in preclinical studies. This guide provides a comprehensive comparison of the in vitro and in vivo efficacy of **Boeravinone B**, with a focus on its anticancer, anti-inflammatory, and antioxidant properties. The information presented herein is intended for researchers, scientists, and drug development professionals to facilitate an objective evaluation of this natural compound's therapeutic potential.

I. Anticancer Activity

Boeravinone B has shown significant cytotoxic effects against various cancer cell lines in vitro, with evidence suggesting its efficacy in in vivo models as well.

In Vitro Anticancer Efficacy

Studies have demonstrated that **Boeravinone B** inhibits the proliferation of human colon cancer cells in a dose-dependent manner.

| Cell Line | IC50 (μM) |
|-----------|------------|
| HCT-116 | 5.7 ± 0.24 |
| SW-620 | 8.4 ± 0.37 |
| HT-29 | 3.7 ± 0.14 |

Data from a study on human colon cancer cell lines indicates the concentration of Boeravinone B required to inhibit cell growth by 50%.^[1]

In Vivo Anticancer Efficacy

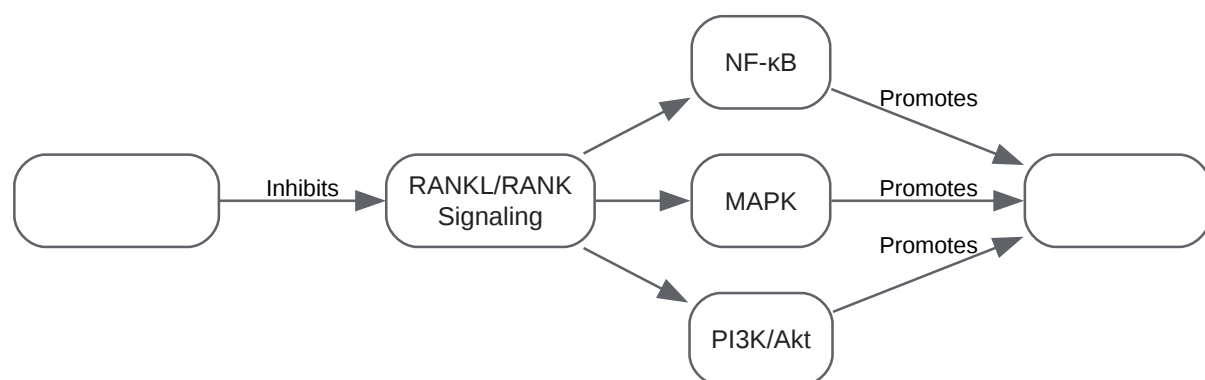
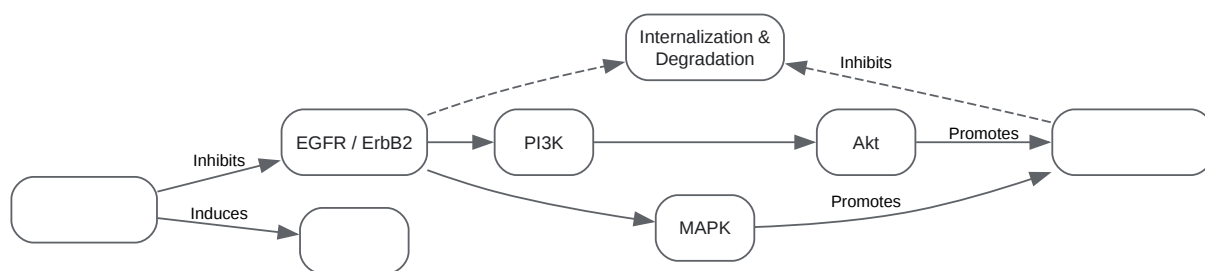
In vivo studies have begun to corroborate the in vitro anticancer findings, although comprehensive dose-response data is still emerging. In a xenograft model utilizing human colon cancer cells, a specific dose of **Boeravinone B** has been shown to be effective.

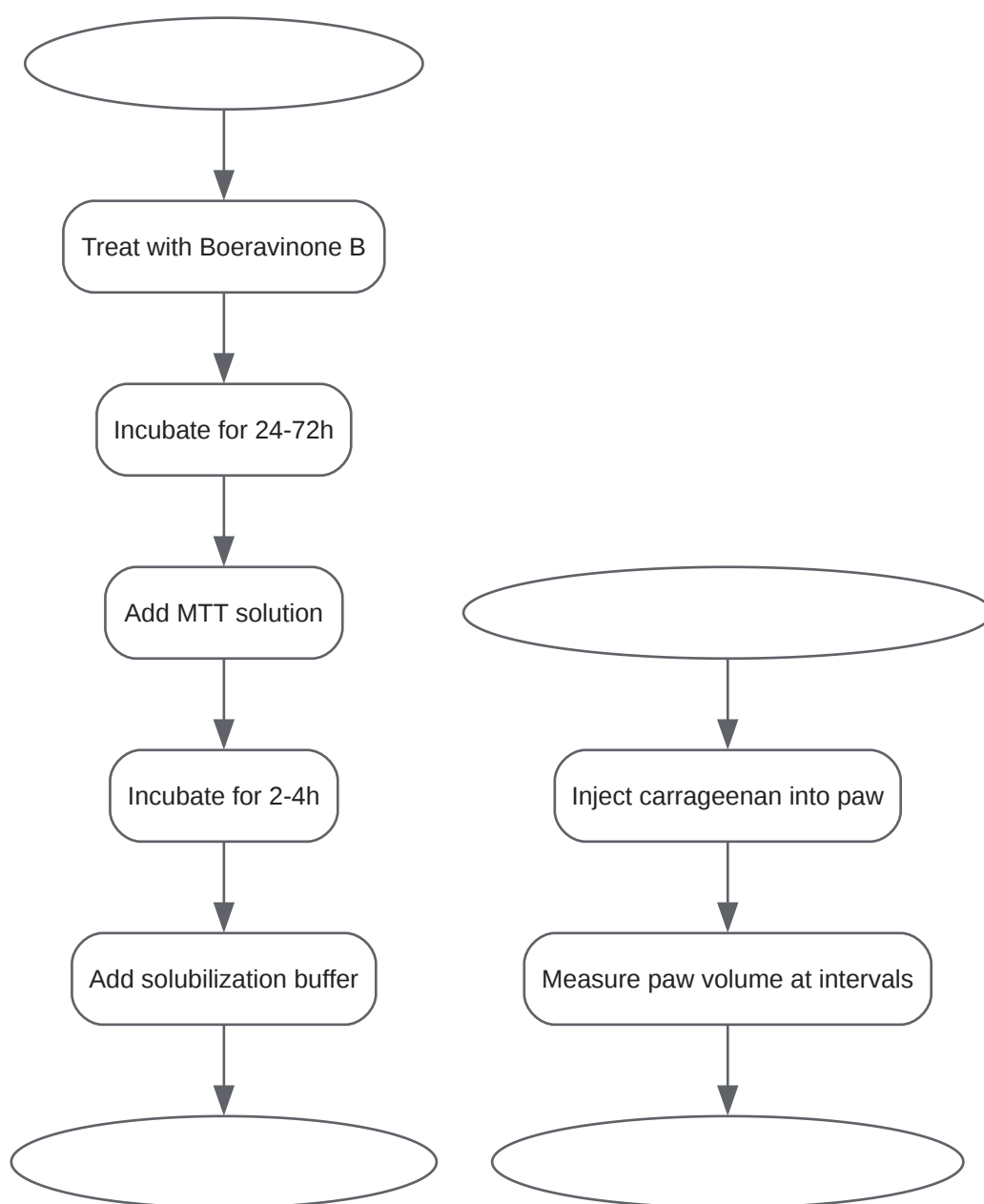
| Animal Model | Cancer Type | Dosage | Effect |
|-----------------|--------------------|----------|---|
| Mouse Xenograft | Human Colon Cancer | 50 mg/kg | Not specified quantitatively in the initial findings. |

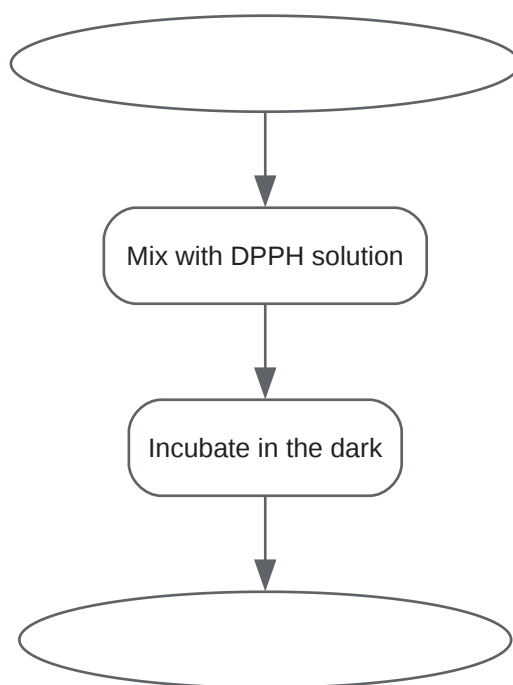
Further dose-response studies are required to establish a clear relationship between the in vitro IC50 values and the effective doses in vivo.

Signaling Pathways in Anticancer Activity

Boeravinone B exerts its anticancer effects by targeting key signaling pathways involved in cell proliferation and survival. Notably, it has been shown to induce the internalization and degradation of Epidermal Growth Factor Receptor (EGFR) and ErbB2 in human colon cancer cells.^[1] This disrupts downstream signaling cascades, including the MAPK and PI3K/Akt pathways, ultimately leading to decreased cell proliferation and the induction of apoptosis.







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References

- 1. Boeravinone B a natural rotenoid exerts anticancer activity via inducing internalization and degradation of inactivated EGFR and ErbB2 in human colon cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
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